

Synthesis and characterization of 5-Chloro-2-(methylthio)pyrimidine

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Compound of Interest

Compound Name: 5-Chloro-2-(methylthio)pyrimidine

CAS No.: 38275-42-2

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An In-depth Technical Guide to the Synthesis and Characterization of **5-Chloro-2-(methylthio)pyrimidine**

This document provides a comprehensive technical overview for the synthesis and characterization of **5-Chloro-2-(methylthio)pyrimidine**, a crucial heterocyclic building block in contemporary drug discovery and medicinal chemistry.^{[1][2]} Its utility as a synthetic intermediate for various kinase inhibitors and other therapeutic agents necessitates a robust and well-understood synthetic and analytical framework.^{[1][3]} This guide is designed for researchers and drug development professionals, emphasizing the causal relationships behind experimental choices to ensure reproducible and reliable outcomes.

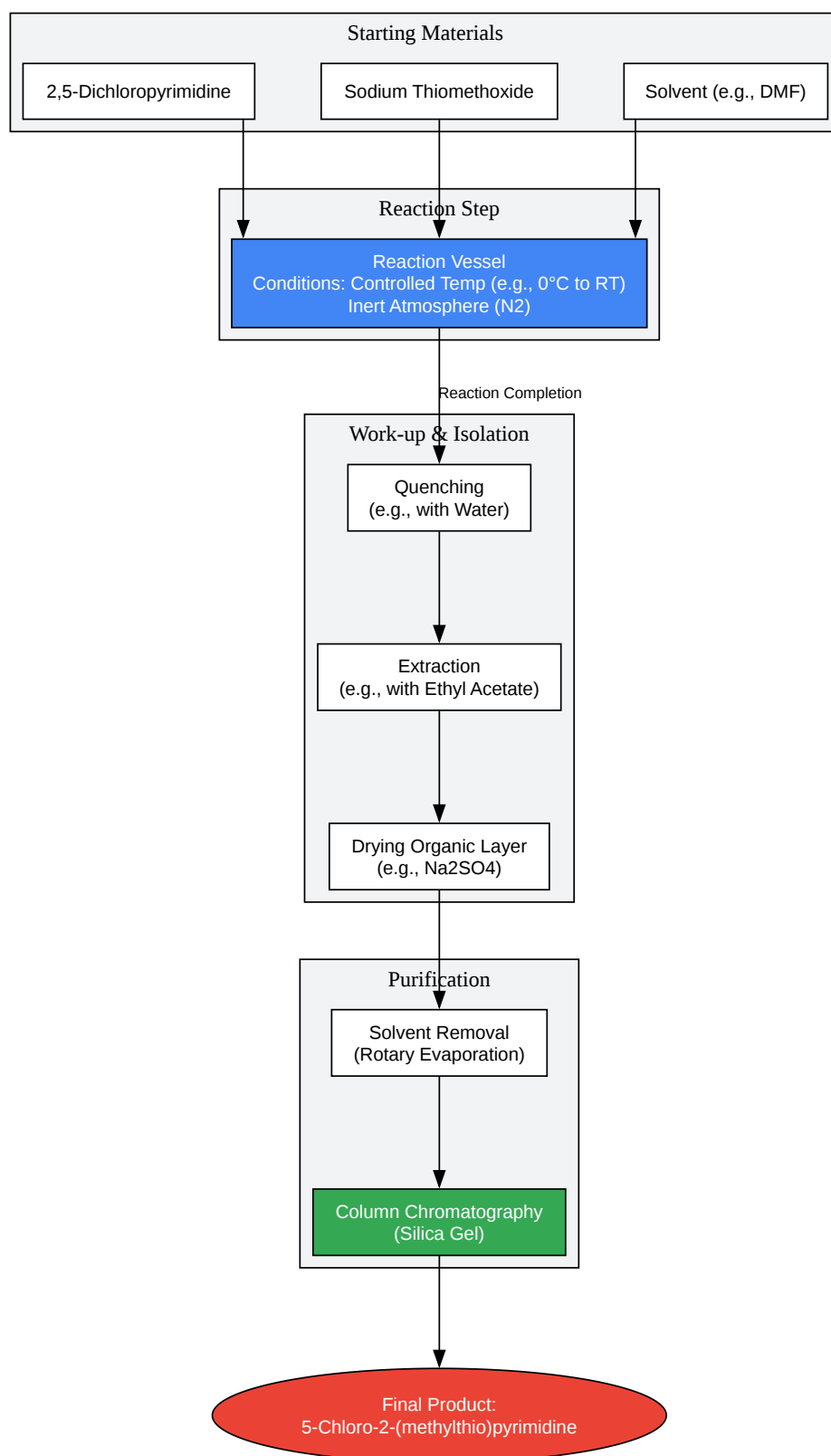
Strategic Approach to Synthesis

The synthesis of substituted pyrimidines can be approached in two primary ways: by constructing the pyrimidine ring from acyclic precursors or by modifying a pre-existing pyrimidine core.^{[4][5]} For **5-Chloro-2-(methylthio)pyrimidine**, the latter strategy is generally more efficient and common in practice. The most direct and industrially scalable method involves the nucleophilic aromatic substitution (S_NAr) on a di-halogenated pyrimidine.

Our chosen strategy begins with 2,5-dichloropyrimidine. This precursor is advantageous because the chlorine atoms at the 2- and 5-positions exhibit differential reactivity. The chlorine at the C2 position is more activated towards nucleophilic attack than the one at C5, allowing for regioselective substitution. The nucleophile of choice is sodium thiomethoxide (NaSMe), a potent and readily available source of the methylthio moiety. This reaction leverages the strong nucleophilicity of the thiolate anion to displace the more labile C2 chlorine, yielding the target compound with high selectivity.

Synthesis Workflow Diagram

The following diagram illustrates the streamlined, two-stage process from starting materials to the purified final product.



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Caption: High-level workflow for the synthesis of **5-Chloro-2-(methylthio)pyrimidine**.

Detailed Experimental Protocol

This protocol is a self-validating system; adherence to these steps, coupled with in-process checks like Thin Layer Chromatography (TLC), ensures a successful outcome. This procedure is adapted from established methodologies for the synthesis of 2-thioalkyl pyrimidines.[6]

Materials and Reagents:

- 2,5-Dichloropyrimidine
- Sodium thiomethoxide (NaSMe)
- N,N-Dimethylformamide (DMF), anhydrous
- Ethyl acetate (EtOAc)
- Hexanes
- Deionized Water
- Brine (saturated NaCl solution)
- Anhydrous sodium sulfate (Na_2SO_4)
- Silica gel (for chromatography)

Procedure:

- **Reactor Setup:** Charge a flame-dried, three-neck round-bottom flask equipped with a magnetic stirrer, a thermometer, and a nitrogen inlet with 2,5-dichloropyrimidine (1.0 eq).
- **Dissolution:** Add anhydrous DMF to the flask to dissolve the starting material completely. The choice of DMF as a solvent is critical; its polar aprotic nature facilitates the $\text{S}_{\text{N}}\text{Ar}$ reaction by solvating the cation (Na^+) while leaving the thiomethoxide nucleophile relatively free and highly reactive.
- **Cooling:** Cool the resulting solution to 0 °C using an ice-water bath. This initial cooling is a precautionary measure to control the initial exotherm of the reaction upon addition of the

strong nucleophile.

- **Nucleophile Addition:** Add sodium thiomethoxide (1.0-1.1 eq) portion-wise to the stirred solution, ensuring the internal temperature does not exceed 5-10 °C.
- **Reaction Monitoring:** After the addition is complete, allow the reaction mixture to slowly warm to room temperature and stir for 2-4 hours. Monitor the reaction progress by TLC (e.g., using a 3:1 Hexanes:EtOAc eluent system) until the starting material is fully consumed.
- **Quenching:** Once the reaction is complete, carefully pour the mixture into a beaker containing ice-cold water. This step quenches any unreacted sodium thiomethoxide and precipitates the organic product.
- **Extraction:** Transfer the aqueous mixture to a separatory funnel and extract the product three times with ethyl acetate. The combined organic layers contain the desired product.
- **Washing and Drying:** Wash the combined organic layers sequentially with deionized water and then with brine to remove residual DMF and salts. Dry the organic layer over anhydrous sodium sulfate.
- **Concentration:** Filter off the drying agent and concentrate the filtrate under reduced pressure using a rotary evaporator to obtain the crude product.
- **Purification:** Purify the crude residue by flash column chromatography on silica gel, eluting with a gradient of ethyl acetate in hexanes.
- **Final Product:** Combine the pure fractions and remove the solvent under reduced pressure to yield **5-Chloro-2-(methylthio)pyrimidine** as a solid. Dry under high vacuum.

Comprehensive Characterization

Confirming the identity and purity of the synthesized compound is paramount. A multi-technique approach provides a self-validating confirmation of the molecular structure.

Physical Properties

Property	Observed Value	Source(s)
Molecular Formula	C ₅ H ₅ CIN ₂ S	[7]
Molecular Weight	160.62 g/mol	[7]
Appearance	White to off-white powder	[7]
Melting Point	59-64 °C	[7]

Spectroscopic Analysis

A. Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the cornerstone for structural elucidation, providing unambiguous information about the carbon-hydrogen framework.[8] Spectra should be recorded in a deuterated solvent such as CDCl₃ or DMSO-d₆. [9][10]

- ¹H NMR: The proton NMR spectrum is expected to be simple and highly informative.
 - A singlet integrating to 3H will appear for the methyl protons (-SCH₃), typically in the range of δ 2.5-2.7 ppm.
 - The two protons on the pyrimidine ring are not equivalent and will appear as two distinct singlets (or very narrow doublets depending on long-range coupling) in the aromatic region, typically between δ 8.3 and 8.6 ppm.
- ¹³C NMR: The carbon NMR provides a count of the unique carbon environments.
 - The methyl carbon (-SCH₃) will appear as a signal in the aliphatic region, around δ 12-15 ppm.
 - The three distinct carbons of the pyrimidine ring will appear in the downfield region (δ 130-175 ppm). The carbon attached to the sulfur (C2) is expected to be the most downfield.

B. Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the key functional groups present in the molecule based on their characteristic vibrational frequencies.[11][12]

Functional Group	Bond	Characteristic Absorption (cm ⁻¹)
Aromatic C-H	Stretch	3000-3100
C=N / C=C	Ring Stretch	1400-1600
C-Cl	Stretch	600-800
C-H (methyl)	Stretch	~2900

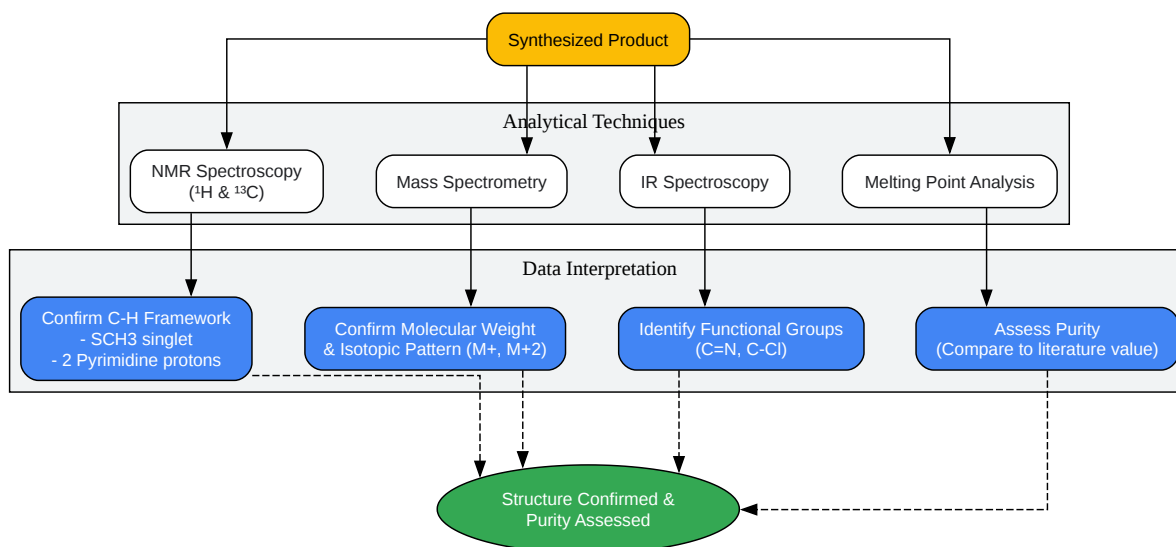
C. Mass Spectrometry (MS)

Mass spectrometry confirms the molecular weight and elemental composition of the product.[\[8\]](#)
[\[13\]](#)

- **Molecular Ion (M⁺):** The electron ionization (EI) mass spectrum should show a molecular ion peak at $m/z \approx 160$.
- **Isotopic Pattern:** A key validation feature is the characteristic isotopic pattern for a chlorine-containing compound. There will be two peaks for the molecular ion: the M⁺ peak (corresponding to the ³⁵Cl isotope) and an M+2 peak (for the ³⁷Cl isotope) with a relative intensity ratio of approximately 3:1.

Characterization Logic Diagram

This diagram outlines the logical flow for validating the structure and purity of the synthesized product.



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Caption: Logical workflow for the structural and purity verification of the final compound.

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